

# Physical properties of 2-Bromo-6-fluoroaniline: melting and boiling point

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Compound of Interest

Compound Name: 2-Bromo-6-fluoroaniline

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## A Technical Guide to the Physical Properties of 2-Bromo-6-fluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Bromo-6-fluoroaniline**, with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development who utilize this compound in their work.

## **Core Physical Properties**

**2-Bromo-6-fluoroaniline** (CAS No. 65896-11-9) is a halogenated aromatic amine. Under standard conditions, it presents as a colorless to light yellow liquid, a characteristic that suggests its melting point is below ambient room temperature.

#### **Data Summary**

The following table summarizes the key physical properties of **2-Bromo-6-fluoroaniline**. It is important to note that the boiling point is a predicted value.



Physical Property	Value	Source
Melting Point	Not explicitly reported; liquid at room temperature	[1][2]
Boiling Point	211.0 ± 20.0 °C (Predicted)	
Density	1.674 g/mL at 20 °C	_
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFN	_
Molecular Weight	190.01 g/mol	_

# Experimental Protocols for Physical Property Determination

While specific experimental protocols for determining the melting and boiling points of **2-Bromo-6-fluoroaniline** are not detailed in the literature, standard methodologies can be applied.

### **Melting Point Determination**

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For substances that are liquid at room temperature, a cryostat or a cooled stage microscope would be necessary to first freeze the sample and then determine its melting point upon controlled heating. A common technique involves placing a small, solidified sample in a capillary tube and gradually heating it in a calibrated apparatus, observing the temperature range from the first appearance of liquid to complete liquefaction.

### **Boiling Point Determination**

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. Several methods can be employed to determine the boiling point of a liquid like **2-Bromo-6-fluoroaniline**:

• Distillation Method: A simple or fractional distillation apparatus can be used. The temperature of the vapor that is in equilibrium with the boiling liquid is measured, which corresponds to the boiling point at the given atmospheric pressure.

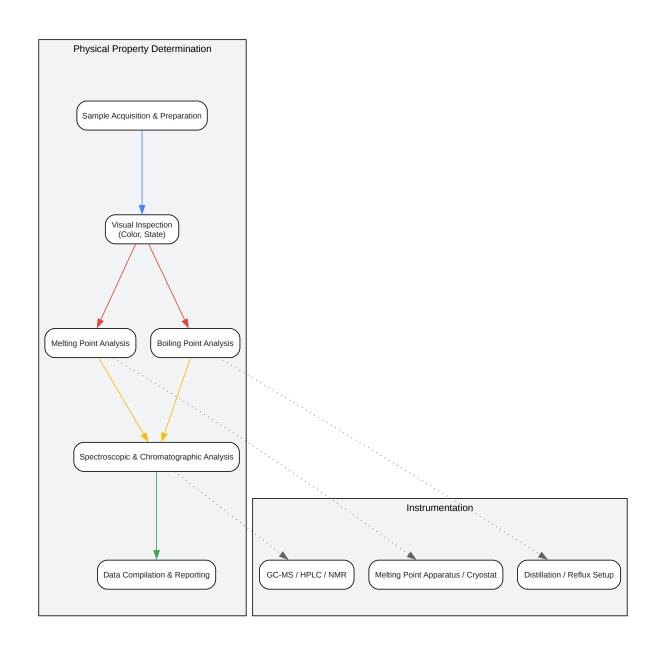


- Thiele Tube Method: This is a convenient method for micro-scale determination. A small amount of the liquid is heated in a tube along with an inverted capillary tube. The boiling point is the temperature at which a rapid stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary tube.
- Reflux Method: A reflux setup, where the liquid is boiled and the vapor is condensed and returned to the flask, can also be used. A thermometer placed in the vapor phase will record the boiling point.

## **Logical Workflow for Physical Property Analysis**

The following diagram illustrates a generalized workflow for the determination and characterization of the physical properties of a chemical compound.





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#### References

- 1. 2-Bromo-6-fluoroaniline | CAS#:65896-11-9 | Chemsrc [chemsrc.com]
- 2. Page loading... [guidechem.com]
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